

Spectroscopic Analysis of Dioctyltin Maleate: A Structural Elucidation Guide

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Compound of Interest

Compound Name: *Dioctyltin maleate*

CAS No.: *16091-18-2*

Cat. No.: *B1670705*

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Executive Summary: The Structural Duality

Dioctyltin maleate (DOTM) [CAS: 16091-18-2] is a critical organotin compound primarily utilized as a thermal stabilizer in polyvinyl chloride (PVC) processing. For the analytical scientist, DOTM presents a unique challenge: it exhibits structural duality.

In the solid state, DOTM often exists as a coordination polymer where maleate ligands bridge tin centers, creating pentacoordinate or hexacoordinate geometries. However, in solution, these supramolecular structures can depolymerize into monomeric tetracoordinate species depending on solvent polarity and concentration.

This guide provides a rigorous framework for characterizing DOTM using IR, NMR, and MS, with a specific focus on distinguishing between these coordination states.

Sample Preparation & Handling

Safety Warning: Organotins are toxic. Dioctyltin compounds are generally less toxic than their dibutyl or tributyl analogs, but strict adherence to safety protocols (gloves, fume hood) is mandatory to prevent skin absorption and inhalation.

Protocol: Anhydrous Preparation

Moisture is the enemy of organotin structural analysis. Water can hydrolyze the carboxylate bond or coordinate to the tin center, artificially altering the coordination number observed in NMR.

- Solvent Selection:
 - NMR: Use deuterated chloroform (CDCl_3) for routine analysis. For probing coordination expansion, use coordinating solvents like Pyridine- d_5 .
 - Drying: All solvents must be dried over molecular sieves (3Å or 4Å) for at least 24 hours prior to use.
- Sample Concentration:
 - Prepare a concentration of 50 mg/mL for ^{119}Sn NMR to ensure adequate signal-to-noise ratio, as ^{119}Sn has a natural abundance of 8.59%.

Infrared Spectroscopy (FT-IR): The Coordination Probe

IR spectroscopy is the primary tool for determining the coordination mode of the maleate ligand (monodentate, chelating, or bridging).

Mechanistic Insight: The Rule

The difference in wavenumber ($\nu_{\text{C=O}}$)

) between the asymmetric () and symmetric () carboxylate stretches provides immediate structural evidence.

- Monodentate (Ester-like):
- Bridging/Chelating:

Characteristic Bands for DOTM

Vibrational Mode	Wavenumber (cm ⁻¹)	Structural Significance
Ester	1725 - 1740	Uncoordinated carbonyl of the maleate ester group.
	1550 - 1600	Asymmetric carboxylate stretch.
	1380 - 1420	Symmetric carboxylate stretch.
	500 - 600	Fingerprint region; confirms organotin bond.
	400 - 500	Indicates Sn-O coordination (often weak/broad).

Interpretation: In polymeric DOTM, you will often observe a shift in the

to lower frequencies (

1560 cm⁻¹) compared to a free ester, indicating the carbonyl oxygen is donating electron density to a neighboring tin atom.

Nuclear Magnetic Resonance (NMR): The Definitive Tool

While

and

confirm the ligand identity,

NMR is the gold standard for determining the coordination geometry.

NMR Parameters

- Reference: Tetramethyltin (

) at 0.0 ppm.

- Frequency:

149 MHz (on a 400 MHz proton instrument).

Chemical Shift () & Coordination Number

The

chemical shift is highly sensitive to the electron density and coordination number (CN) of the tin atom.^[1]

Coordination Number (CN)	Geometry	Chemical Shift Range (ppm)	Interpretation for DOTM
4-Coordinate	Tetrahedral	+200 to -60	Monomeric species in non-polar solvent ().
5-Coordinate	Trigonal Bipyramidal	-90 to -190	Dimeric or oligomeric structures; or solvent coordination.
6-Coordinate	Octahedral	-200 to -400	Polymeric solid-state structure or strong chelation.

Critical Observation: If you run DOTM in

and see a sharp peak around -160 ppm, the oligomeric structure is intact. If you add a drop of DMSO, the peak may shift significantly upfield (more negative) as DMSO coordinates to the tin, expanding the coordination sphere.

NMR Signatures

- Maleate Protons: Singlet at
6.30 - 6.40 ppm. (Note: In free maleic acid, this is lower; the shift confirms esterification).
- Octyl Chain:
 - (attached to Sn): Triplet at
1.2 - 1.5 ppm. Satellites due to
coupling are often visible (
).
 - Terminal
: Triplet at
0.88 ppm.

Mass Spectrometry (MS): The Isotopic Fingerprint

Mass spectrometry of organotins is distinct due to the complex isotopic cluster of Tin.

The Tin Isotope Cluster

Tin has the highest number of stable isotopes (10), with

(32.6%),

(24.2%), and

(14.5%) being the most abundant.

- Diagnostic Rule: Any fragment containing one tin atom will exhibit a characteristic "step-ladder" cluster spanning approx. 12 mass units.
- Cluster Recognition: Look for the pattern where the peak at

(
) is the highest,
(
) is
75% height, and
(
) is
45% height.

Fragmentation Pathway (ESI/EI)

DOTM (
, MW
459 Da) typically fragments via alkyl group loss.

- Molecular Ion:

or

is often weak in EI but visible in ESI.
- Primary Loss: Cleavage of an octyl group (

).
 - Fragment:
- Secondary Loss: Loss of the maleate ligand or second octyl group.
 - Fragment:

(

for

)

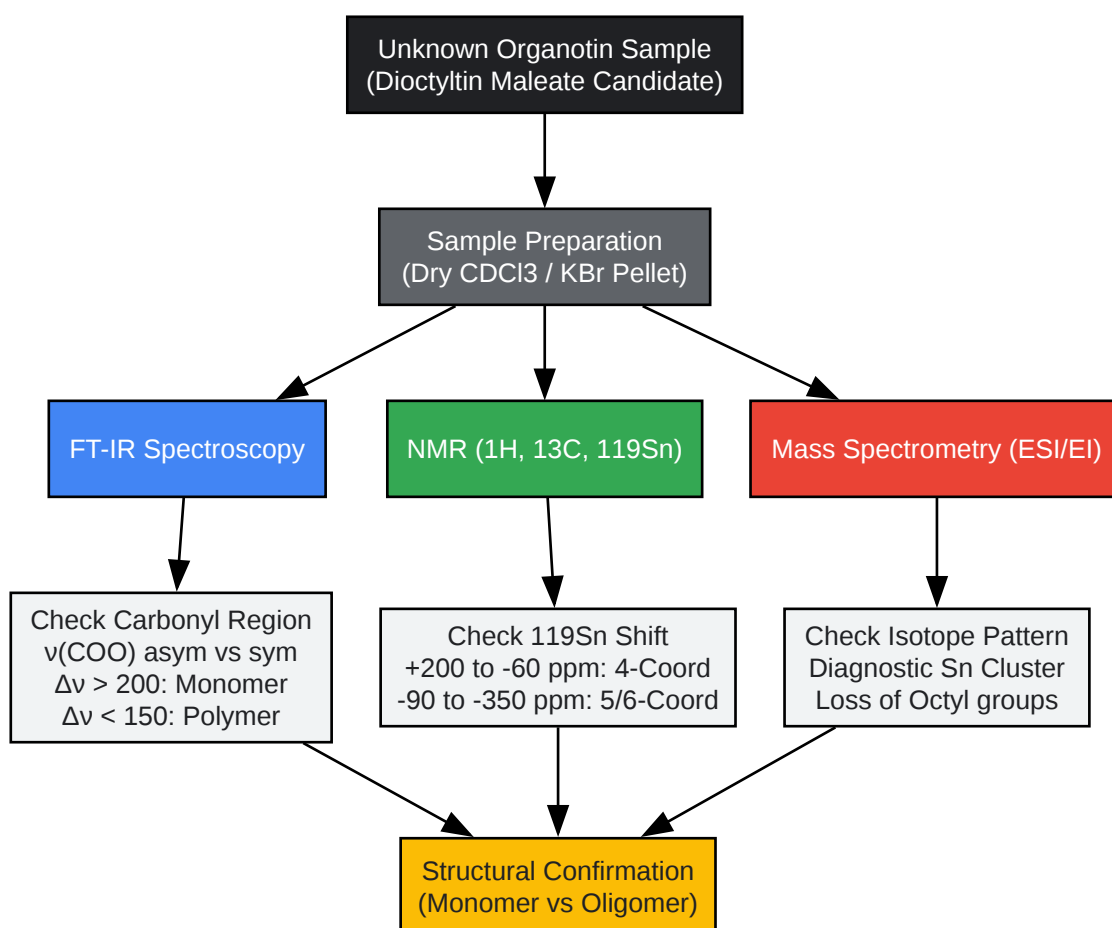
- Fragment:

or bare

clusters.

Integrated Analytical Workflow

The following diagram illustrates the logical flow for characterizing DOTM, integrating the three spectroscopic methods to confirm structure and purity.



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Figure 1: Integrated spectroscopic workflow for the structural elucidation of **Diocetyl tin Maleate**.

Summary Data Table

Parameter	Value / Range	Structural Inference
IR	1730 cm ⁻¹	Ester carbonyl (uncoordinated).
IR	1560 - 1580 cm ⁻¹	Carboxylate coordinating to Sn.
Shift	-150 to -200 ppm	Indicates 5-coordinate geometry (common for DOTM oligomers).
Vinyl	6.35 ppm (s)	Maleate double bond intact.
MS Base Peak	m/z ~305	fragment (loss of one octyl + ligand).

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Sources

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